

# Application Notes: 2-Isopropyl-4-methylthiazole as a Flavor Standard

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Compound of Interest

Compound Name: 2-Isopropyl-4-methylthiazole

Cat. No.: B103707 Get Quote

### Introduction

**2-Isopropyl-4-methylthiazole** is a volatile heterocyclic compound recognized for its potent and complex aroma profile, characterized by tropical fruit, green, nutty, and earthy notes.[1][2] It is a key contributor to the flavor of various fruits, including durian and fresh peaches, and is also found in roasted meats and tomatoes. This compound is widely used in the food and beverage industry to impart and enhance a range of fruit flavors such as peach, mango, and passionfruit. [1][2][3] These application notes provide detailed protocols for the preparation and use of **2-Isopropyl-4-methylthiazole** as a flavor standard for sensory evaluation and analytical quantification.

# **Chemical and Physical Properties**

Proper handling and application of **2-Isopropyl-4-methylthiazole** as a flavor standard require an understanding of its chemical and physical properties.



Property	Value	Reference
Chemical Name	2-Isopropyl-4-methylthiazole	
Synonyms	Tropical thiazole, Peach thiazole	[3][4]
CAS Number	15679-13-7	
Molecular Formula	C7H11NS	
Molecular Weight	141.23 g/mol	
Appearance	Colorless to pale yellow liquid	[3]
Odor Profile	Green, nutty, fruity, earthy, tropical	[3]
Taste Threshold in Water	2 ppm	
Boiling Point	92 °C at 50 mmHg	
Density	1.001 g/mL at 25 °C	
Refractive Index	n20/D 1.5 (lit.)	
Solubility	Slightly soluble in water; soluble in ethanol and fats.	

## **Applications as a Flavor Standard**

**2-Isopropyl-4-methylthiazole** serves as a critical reference standard in various applications within the food and beverage industry:

- Quality Control: To ensure batch-to-batch consistency of products where its characteristic flavor notes are desired.
- Flavor Profile Development: As a reference to build and refine complex flavor profiles in beverages, confectionery, and dairy products.[1][2]
- Sensory Panel Training: To train panelists to recognize and quantify its specific aroma and taste attributes.



 Analytical Method Validation: As a standard for the calibration and validation of analytical instrumentation, such as Gas Chromatography-Mass Spectrometry (GC-MS).

# **Experimental Protocols**Preparation of Standard Solutions

Accurate preparation of standard solutions is fundamental for both sensory and analytical applications. High-purity (≥97%) **2-Isopropyl-4-methylthiazole** should be used.

4.1.1. Stock Solution for Sensory and Analytical Use (1000 ppm)

#### Materials:

- **2-Isopropyl-4-methylthiazole** (≥97% purity)
- Ethanol (food grade, 95% or absolute)
- Volumetric flask (100 mL, Class A)
- Analytical balance
- Glass pipette or microsyringe

#### Protocol:

- Carefully weigh 100 mg of **2-Isopropyl-4-methylthiazole** into a 100 mL volumetric flask.
- Add approximately 50 mL of food-grade ethanol to dissolve the compound.
- Once dissolved, bring the volume up to the 100 mL mark with ethanol.
- Stopper the flask and invert several times to ensure a homogenous solution.
- Transfer the stock solution to an amber glass bottle with a tightly sealed cap.
- Store the stock solution at 4°C in a refrigerator. The solution is stable for up to 3 months.
- 4.1.2. Working Solutions for Sensory Evaluation



#### Materials:

- 1000 ppm stock solution of 2-Isopropyl-4-methylthiazole
- Deionized, odor-free water
- Volumetric flasks (100 mL, Class A)
- Pipettes

Protocol for a 10 ppm working solution:

- Pipette 10 mL of the 1000 ppm stock solution into a 100 mL volumetric flask.
- Dilute to the mark with deionized, odor-free water.
- Mix thoroughly. This solution can be used for threshold testing and as a reference in descriptive analysis.
- 4.1.3. Working Solutions for GC-MS Calibration

#### Materials:

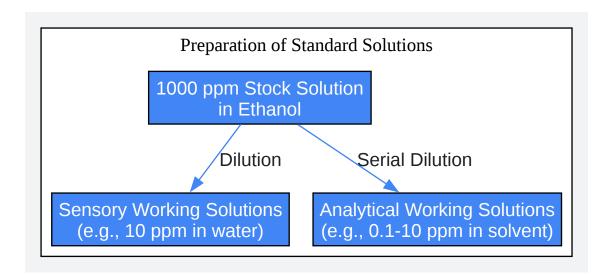
- 1000 ppm stock solution of 2-Isopropyl-4-methylthiazole
- Methanol or Dichloromethane (GC grade)
- Volumetric flasks (10 mL, Class A)
- Micropipettes

Protocol for a calibration curve (e.g., 0.1, 0.5, 1, 5, 10 ppm):

- Prepare a series of dilutions from the 1000 ppm stock solution in the chosen GC-grade solvent.
- For a 10 ppm standard, add 100  $\mu$ L of the stock solution to a 10 mL volumetric flask and dilute to the mark.



- Prepare the remaining concentrations by serial dilution.
- Transfer each standard to a labeled 2 mL autosampler vial.



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Workflow for the preparation of standard solutions.

## **Sensory Evaluation Protocols**

#### 4.2.1. Sensory Panel Training

Objective: To train a panel of 8-12 individuals to identify and quantify the key aroma attributes of **2-Isopropyl-4-methylthiazole**.

#### Descriptor Generation:

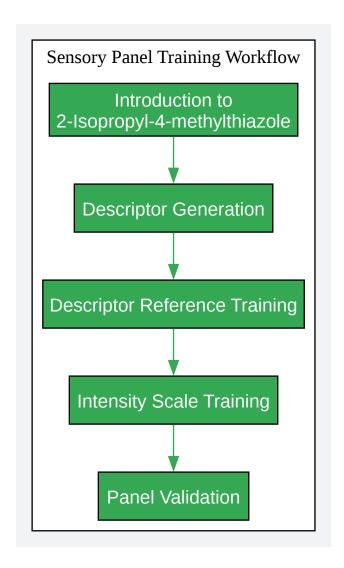
A preliminary session with experienced panelists should be conducted to develop a lexicon of descriptive terms for **2-Isopropyl-4-methylthiazole**. These may include:

- Aroma: Tropical fruit (mango, passionfruit), stone fruit (peach, apricot), green, herbaceous, nutty, earthy, sulfury.
- Taste/Flavor: Fruity, green, nutty, slightly savory.

#### **Training Protocol:**



- Introduction: Familiarize panelists with the chemical and its characteristic aroma by presenting a 5 ppm solution in water.
- Descriptor Training: Present reference standards for each of the generated descriptors (e.g., mango puree for "tropical fruit," crushed fresh herbs for "herbaceous," toasted almonds for "nutty").
- Intensity Scaling: Train panelists to rate the intensity of each attribute on a 15-point scale (0 = not perceptible, 15 = extremely intense). Use varying concentrations of the 2-Isopropyl-4-methylthiazole standard (e.g., 1, 5, and 10 ppm) to anchor the scale.
- Validation: Conduct several training sessions until panelists can consistently identify and rate the key attributes of the standard.





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Workflow for training a sensory panel.

#### 4.2.2. Descriptive Analysis

Objective: To obtain a detailed sensory profile of a product containing **2-Isopropyl-4-methylthiazole**.

#### Protocol:

- Present the trained panel with coded samples of the test product and a reference standard of
   2-Isopropyl-4-methylthiazole at a known concentration.
- Panelists should evaluate each sample individually in a controlled sensory booth.
- Each panelist will rate the intensity of the agreed-upon descriptors on a 15-point scale.
- Data is collected and analyzed statistically (e.g., ANOVA) to generate a sensory profile of the product.

#### 4.2.3. Triangle Test

Objective: To determine if a perceptible difference exists between two samples, one of which may contain **2-Isopropyl-4-methylthiazole**.

#### Protocol:

- Present panelists with three coded samples, two of which are identical and one is different.
- Ask panelists to identify the odd sample.
- The number of correct identifications is compared to statistical tables to determine significance.

## **Analytical Protocol: Quantification by GC-MS**

Objective: To quantify the concentration of **2-Isopropyl-4-methylthiazole** in a liquid matrix (e.g., a beverage).



#### Instrumentation and Parameters:

- Gas Chromatograph: Equipped with a split/splitless injector and a mass selective detector.
- Column: DB-5ms (30 m x 0.25 mm x 0.25 μm) or equivalent non-polar column.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injector Temperature: 250°C.
- Oven Program: 40°C for 2 min, ramp at 10°C/min to 250°C, hold for 5 min.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Mode: Full scan (m/z 40-300) for qualitative analysis and Selected Ion Monitoring (SIM) for quantification.
  - Quantification Ion: m/z 141
  - Qualifier Ions: m/z 98, 126

#### Sample Preparation (Liquid-Liquid Extraction):

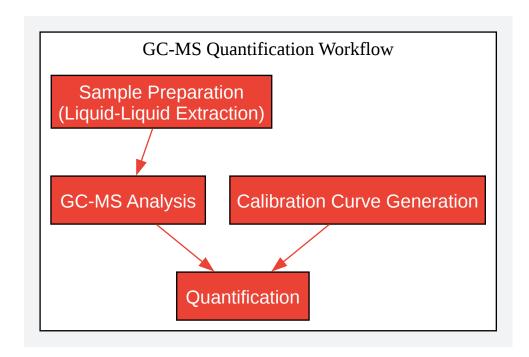
- To 10 mL of the liquid sample, add an internal standard (e.g., 2-methyl-3-furanthiol, if appropriate and not present in the sample).
- Add 5 mL of dichloromethane.
- Vortex for 2 minutes.
- Centrifuge at 3000 rpm for 10 minutes.
- Carefully remove the organic layer (bottom layer) and transfer it to a clean vial.
- Concentrate the extract to 1 mL under a gentle stream of nitrogen.



• Transfer to an autosampler vial for GC-MS analysis.

#### Calibration and Quantification:

- Inject 1 μL of each of the prepared calibration standards.
- Generate a calibration curve by plotting the peak area of the quantification ion against the concentration.
- Inject 1 μL of the prepared sample extract.
- Determine the concentration of 2-Isopropyl-4-methylthiazole in the sample by comparing its peak area to the calibration curve.



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Workflow for GC-MS quantification.

# **Safety Precautions**

- 2-Isopropyl-4-methylthiazole is a flammable liquid and an irritant.
- Handle in a well-ventilated area, preferably in a fume hood.



- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety information.[4]

### Conclusion

**2-Isopropyl-4-methylthiazole** is a valuable tool for flavor research, development, and quality control. The protocols outlined in these application notes provide a framework for its effective use as a flavor standard in both sensory and analytical contexts. Adherence to these methodologies will ensure accurate and reproducible results, contributing to the creation of high-quality food and beverage products.

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